

Protocol for lymphatic mapping using Acid Blue 5 in murine models

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Compound of Interest

Compound Name: Acid Blue 5 (hemicalcium)

Cat. No.: B13143980

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Application Note: High-Fidelity Lymphatic Mapping in Murine Models Using Acid Blue 5

Abstract

This application note details a standardized protocol for utilizing Acid Blue 5 (C.I. 42052, Alphazurine A) as a lymphatic tracer in murine models. While Isosulfan Blue (Acid Blue 1) and Patent Blue V (Acid Blue 3) are traditional standards, Acid Blue 5 offers a distinct triphenylmethane structural profile that provides high-contrast visualization of lymphatic channels and sentinel lymph nodes (SLNs). This guide focuses on the specific physicochemical preparation of the dye, intradermal injection micro-techniques, and the chronological dissection required to maintain vessel integrity during mapping.

Introduction & Mechanistic Basis

The lymphatic system is a critical conduit for immune cell trafficking and metastatic tumor dissemination.[1] Visualizing this transparent network requires a tracer that rapidly partitions from the interstitial space into lymphatic capillaries without significant venous uptake.

Mechanism of Action: Acid Blue 5 is a triphenylmethane dye.[2] Upon interstitial injection, it associates with interstitial proteins (primarily albumin) via its sulfonic acid groups. This dye-

protein complex increases the effective molecular weight, preventing rapid entry into the blood capillaries (which have tight junctions) while allowing entry into the highly permeable lymphatic capillaries (which have "button-like" junctions). The lymphatic flow then transports the dye to the draining sentinel lymph nodes.

Why Acid Blue 5?

- **High Contrast:** Provides a vivid teal-blue contrast against murine adipose and connective tissue.
- **Rapid Kinetics:** Visualizes afferent lymphatics within 2–5 minutes post-injection.
- **Cost-Efficiency:** A viable alternative to radiolabeled colloids for non-survival mapping studies.

[3]

Materials & Reagents

Chemical Agents

Reagent	Specification	CAS Number	Storage
Acid Blue 5	Alphazurine A (Dye Content >40%)	3374-30-9	RT, Desiccated
Diluent	Sterile Phosphate Buffered Saline (PBS)	--	4°C
Anesthesia	Isoflurane (Inhalation)	--	RT

Equipment

- **Syringes:** Hamilton 50 µL microsyringe or 31G insulin syringes (0.3 mL).
- **Optics:** Stereomicroscope with ring light illumination (4x - 10x magnification).
- **Surgical Tools:** Micro-dissection forceps (Dumont #5), micro-scissors (Vannas).
- **Depilatory Cream:** Commercial grade (e.g., Nair) or electric shaver.

Reagent Preparation (Critical Step)

Standardizing the dye concentration is vital to prevent "dye tattooing" (permanent staining of the injection site that obscures local nodes) versus "washout" (insufficient contrast).

- Stock Solution (2% w/v):
 - Weigh 20 mg of Acid Blue 5 powder.
 - Dissolve in 1.0 mL of sterile PBS.
 - Vortex vigorously for 2 minutes until fully dissolved.
 - Note: Acid Blue 5 can be hygroscopic; weigh quickly.
- Working Solution (1% w/v):
 - Dilute the Stock Solution 1:1 with sterile PBS.
 - Filtration: Pass the final solution through a 0.22 μ m syringe filter to remove particulate matter. Failure to filter can cause lymphatic obstruction and false negatives.
 - pH Check: Ensure pH is 7.2–7.4. Acidic dye can cause local tissue irritation and alter lymphatic pumping frequency.

Experimental Protocol

Pre-operative Preparation

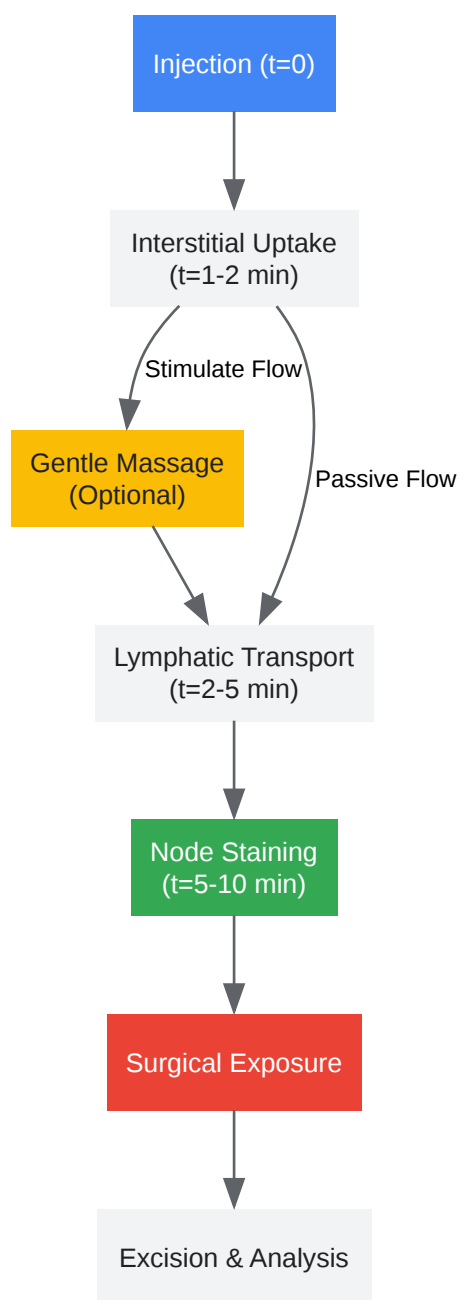
- Anesthesia: Induce anesthesia using 3-4% isoflurane; maintain at 1.5-2% via nose cone.
- Depilation: Remove hair from the injection site (footpad or tail) and the expected drainage field (popliteal fossa, inguinal region, axilla).
 - Caution: Do not abrade the skin. Inflammation increases local blood flow, potentially washing out the dye via the venous system.
- Positioning: Secure the mouse in a supine or lateral decubitus position depending on the target node.

Injection Technique

The success of lymphatic mapping depends entirely on the Intradermal (ID) placement of the dye.

- Site A: Hind Paw (Popliteal/Inguinal Mapping)
 - Insert the 31G needle bevel-up into the dorsal surface of the hind paw.
 - Inject 10–20 μ L of 1% Acid Blue 5.
 - Visual Check: A distinct, circumscribed blue "bleb" must form. If the dye spreads instantly, you are subcutaneous (too deep); if it leaks out, you are too shallow.
- Site B: Tail (Inguinal/Axillary Mapping)
 - Inject 10 μ L intradermally at the lateral tail base (1 cm caudal to the anal verge).
 - Avoid the lateral tail veins (visible as dark lines).

Mapping & Visualization Workflow



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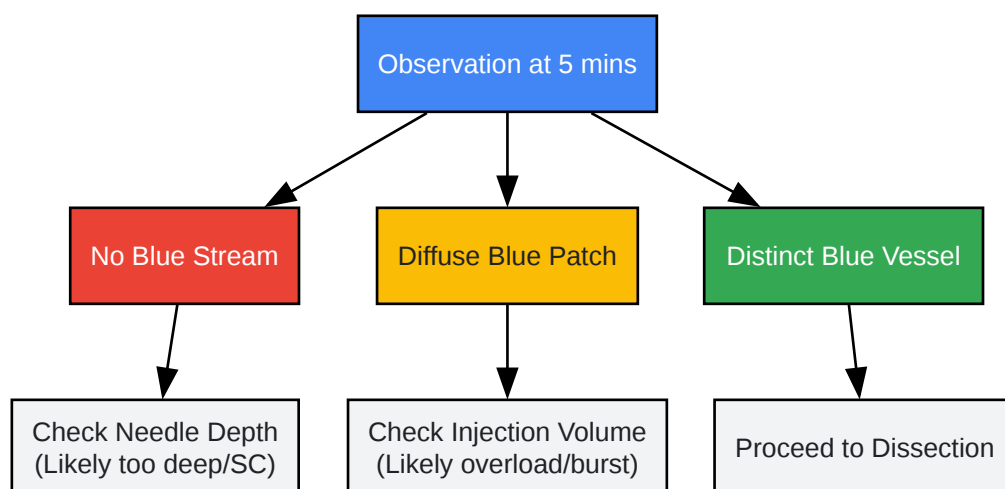
Figure 1: Chronological workflow for lymphatic mapping.[4] Note that gentle massage can accelerate uptake but may artificially increase pressure.

- Uptake Phase (0–5 min): Monitor the blue streak traveling proximally from the injection site.
- Incision (5–10 min):

- Make a small skin incision near the expected lymph node basin (e.g., inguinal fold).
- Carefully reflect the skin. Do not cut through the fascia immediately.
- Identification:
 - Look for the afferent lymphatic vessel (thin blue line) leading to the node.
 - The Sentinel Lymph Node (SLN) will appear as a blue-stained ovoid structure.
 - Differentiation: Veins will appear dark red/purple; lymphatics will be bright teal-blue.

Troubleshooting: The Self-Validating System

Use this logic gate to validate your experiment in real-time.



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Figure 2: Decision matrix for intra-operative troubleshooting.

Issue	Root Cause	Corrective Action
No Uptake	Injection too deep (Subcutaneous/Intramuscular).	Re-inject strictly intradermally (bevel visible through skin).
Systemic Blue Tint	Venous injection.[1][5]	Discard animal for mapping data; needle hit a capillary.
Weak Staining	Dye pH incorrect or old solution.	Prepare fresh dye; verify pH 7.2.
Leakage at Site	Injection volume >20 µL.	Reduce volume to 10–15 µL; seal site with Vetbond if necessary.

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